

Physical properties including solubility and melting point of Fluometuron

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Compound of Interest

Compound Name: Fluometuron

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An In-depth Technical Guide to the Physical Properties of Fluometuron

This guide provides a comprehensive overview of the key physical properties of **Fluometuron**, with a specific focus on its melting point and solubility. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Core Physical Properties

Fluometuron is a phenylurea herbicide characterized as a white to tan crystalline solid or powder.[1][2] It is primarily used for the control of annual grasses and broadleaf weeds in cotton and sugarcane crops.[2][3]

The melting point of a substance is a critical indicator of its purity. For a pure crystalline solid, the melting point is a sharp, well-defined temperature at which it transitions from a solid to a liquid state.[4][5] Impurities typically cause a depression and broadening of the melting point range.[5][6] The reported melting point of **Fluometuron** is consistently in the range of 163 to 165 °C.

Table 1: Melting Point of **Fluometuron**

Property	Value (°C)	Reference(s)
Melting Point	163-164	[1] [7]
Melting Point	163-164.5	[8] [9]
Melting Point	163–165	[2] [3]
Melting Point	152.5	[10]

Solubility is a fundamental physical property that dictates the behavior of a compound in various solvents and is crucial for formulation development and environmental fate assessment. **Fluometuron** exhibits limited solubility in water but is readily soluble in many organic solvents.[\[2\]](#)[\[7\]](#)

Table 2: Solubility of **Fluometuron** in Various Solvents

Solvent	Solubility	Temperature (°C)	Reference(s)
Water	105 mg/L	20	[1]
Water	<0.1 g/100 mL	21.5	[2][3][11]
Acetone	Soluble	Not Specified	[1][7][11]
Chloroform	Sparingly soluble (with heating)	Not Specified	[3]
Dichloromethane	23 g/L	20	[7]
N,N-Dimethylformamide	Soluble	Not Specified	[7]
Ethanol	Soluble	Not Specified	[7]
Hexane	170 mg/L	20	[7]
Isopropanol	Soluble	Not Specified	[7]
Methanol	110 g/L	20	[7]
Methanol	Slightly soluble	Not Specified	[3]
Octan-1-ol	22 g/L	20	[7]

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and solubility of a chemical compound like **Fluometuron**.

The capillary method is a standard technique for determining the melting point of a solid.[4]

Principle: A small, finely powdered sample is heated at a controlled rate, and the temperature range over which the substance melts is observed.[12]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar with a heated metal block)[5]
- Glass capillary tubes (sealed at one end)[6]

- Mortar and pestle[4]
- Thermometer or digital temperature probe[5]

Procedure:

- Sample Preparation: The **Fluometuron** sample must be thoroughly dried and finely powdered using a mortar and pestle to ensure uniform heat distribution.[4]
- Capillary Tube Loading: A small amount of the powdered sample is packed into the open end of a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus.[5]
- Initial Rapid Heating: An initial, rapid determination can be performed by heating the sample quickly to find an approximate melting point.[5][6]
- Accurate Determination: A fresh sample is prepared. The apparatus is heated to a temperature about 10-15°C below the approximate melting point found in the previous step.
- Controlled Heating: The heating rate is then slowed to 1-2°C per minute to allow for thermal equilibrium between the sample and the heating block.[5]
- Observation and Recording: The temperature at which the first signs of melting are observed (the onset point) and the temperature at which the entire sample has turned into a clear liquid (the clear point) are recorded. This range is the melting point of the sample.[4][5]

The shake-flask method is a common technique for determining the solubility of a substance in a particular solvent.

Principle: An excess amount of the solid is agitated in a solvent at a constant temperature for a sufficient period to reach equilibrium. The concentration of the dissolved substance in the saturated solution is then measured.

Apparatus:

- Constant temperature shaker bath or incubator

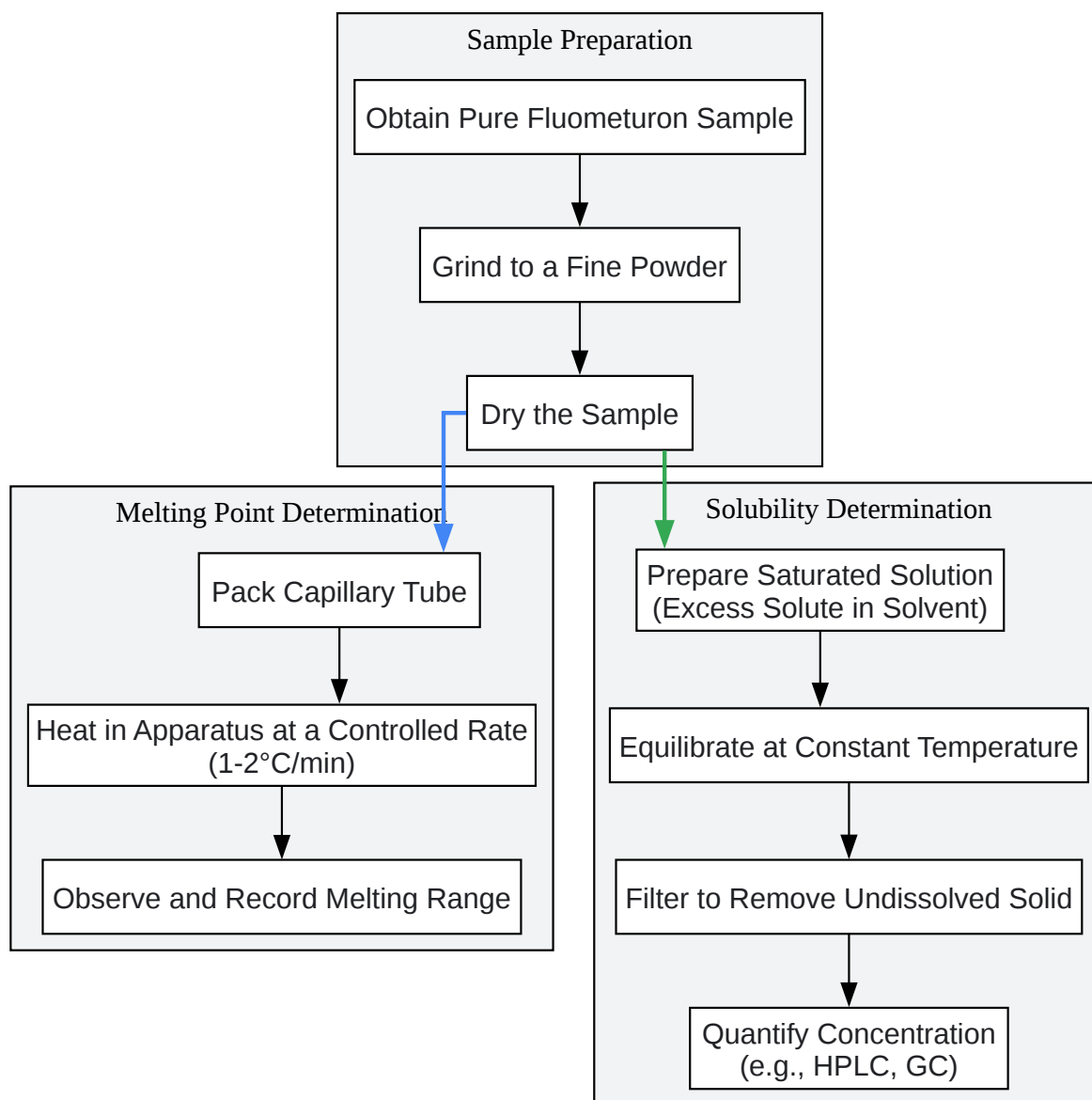
- Flasks with stoppers
- Filtration apparatus (e.g., syringe filters)
- Analytical balance
- Analytical instrumentation for quantification (e.g., High-Performance Liquid Chromatography - HPLC, Gas Chromatography - GC)[13][14]

Procedure:

- **Preparation of Saturated Solution:** An excess amount of **Fluometuron** is added to a flask containing the chosen solvent.
- **Equilibration:** The flask is sealed and placed in a constant temperature shaker bath. It is agitated for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Phase Separation:** The solution is allowed to stand at the same constant temperature to allow undissolved solid to settle.
- **Filtration:** An aliquot of the supernatant is carefully withdrawn and filtered to remove any suspended solid particles.
- **Quantification:** The concentration of **Fluometuron** in the clear, filtered solution is determined using a suitable and validated analytical method, such as HPLC or GC.[13][14] This concentration represents the solubility of **Fluometuron** in that solvent at the specified temperature.

Visualized Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocols for determining the physical properties of **Fluometuron**.



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